

Behenyl Arachidate: A Comprehensive Safety and Toxicity Profile for Researchers

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Compound of Interest

Compound Name: Behenyl arachidate

Cat. No.: B1622150

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This technical guide provides an in-depth analysis of the safety and toxicity profile of **behenyl arachidate**, a wax ester commonly used in the cosmetics industry. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource of available data, experimental methodologies, and metabolic insights.

Executive Summary

Behenyl arachidate, the ester of behenyl alcohol and arachidic acid, belongs to the broader class of alkyl esters. Extensive reviews by regulatory and scientific bodies, such as the Cosmetic Ingredient Review (CIR) Expert Panel, have consistently found these compounds to be safe for their intended use in cosmetics, provided they are formulated to be non-irritating.[1][2][3][4] While specific quantitative toxicity data for **behenyl arachidate** is limited in publicly accessible literature, a comprehensive safety profile can be extrapolated from data on structurally related alkyl esters and their constituent fatty acids and alcohols. This guide synthesizes the available information to provide a robust overview of the toxicological profile of **behenyl arachidate**.

Chemical and Physical Properties

Behenyl arachidate is a saturated wax ester with the following properties:

Property	Value	Reference
Chemical Name	Docosyl eicosanoate	[5]
CAS Number	42232-87-1	
Molecular Formula	C42H84O2	
Molecular Weight	621.12 g/mol	
Physical State	Solid at room temperature	
Purity (Typical)	>99%	

Toxicological Data Summary

Quantitative toxicological data for **behenyl arachidate** is not readily available in the public domain. The safety assessment of **behenyl arachidate** relies heavily on the principle of read-across from other alkyl esters and the known safety profiles of its hydrolysis products, behenyl alcohol and arachidic acid. The Cosmetic Ingredient Review (CIR) Expert Panel has reviewed 237 alkyl esters and concluded them to be safe in cosmetic formulations when formulated to be non-irritating.

Table 1: Summary of Toxicological Endpoints for **Behenyl Arachidate** and Related Alkyl Esters

Toxicological Endpoint	Result/Conclusion	Comments
Acute Oral Toxicity	Data not available for behenyl arachidate. Alkyl esters are generally considered to have low acute oral toxicity.	Based on the safety assessment of the alkyl esters group by the CIR.
Acute Dermal Toxicity	Data not available for behenyl arachidate. Expected to be low due to poor dermal absorption.	Based on the safety assessment of the alkyl esters group by the CIR.
Skin Irritation	Not classified as a skin irritant.	Formulations containing behenyl arachidate should be designed to be non-irritating.
Eye Irritation	May cause slight irritation.	As with most cosmetic ingredients, direct contact with eyes should be avoided.
Skin Sensitization	Not classified as a skin sensitizer.	Based on the safety assessment of the alkyl esters group by the CIR.
Genotoxicity/Mutagenicity	Data not available for behenyl arachidate. No mutagenic activity would be expected based on its structure.	The Ames test is a common method for assessing mutagenicity.
Reproductive and Developmental Toxicity	Data not available for behenyl arachidate. No adverse effects are expected based on the safety of its constituents.	Studies on related compounds like behenyl alcohol show no evidence of reproductive or developmental toxicity.

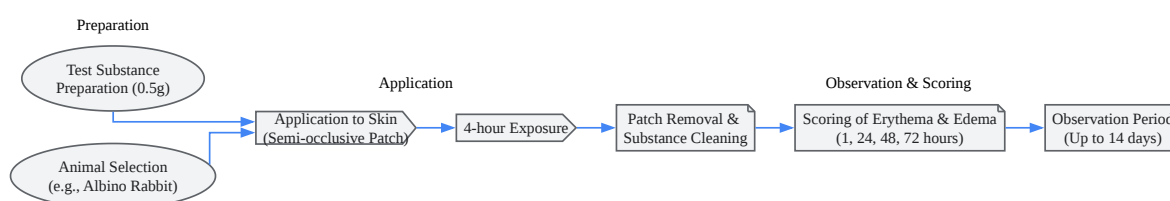
Experimental Protocols

While specific experimental data for **behenyl arachidate** is scarce, the following sections describe the standard methodologies that would be employed to assess the safety of a substance like **behenyl arachidate**, according to internationally recognized guidelines.

Acute Dermal Irritation/Corrosion

The potential for a substance to cause skin irritation or corrosion is typically assessed using the OECD Test Guideline 404.

Experimental Workflow for OECD 404



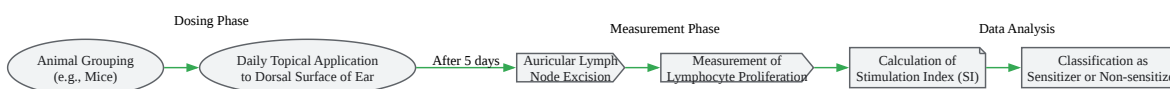
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Workflow for Acute Dermal Irritation/Corrosion (OECD 404).

Skin Sensitization: Local Lymph Node Assay (LLNA)

The Local Lymph Node Assay (LLNA) is a standard method for assessing the skin sensitization potential of a substance, as detailed in OECD Test Guideline 442B.

Experimental Workflow for LLNA



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Workflow for Skin Sensitization Assessment (LLNA).

Genotoxicity: Bacterial Reverse Mutation Test (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical, following OECD Test Guideline 471.

Experimental Workflow for Ames Test



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Workflow for Genotoxicity Assessment (Ames Test).

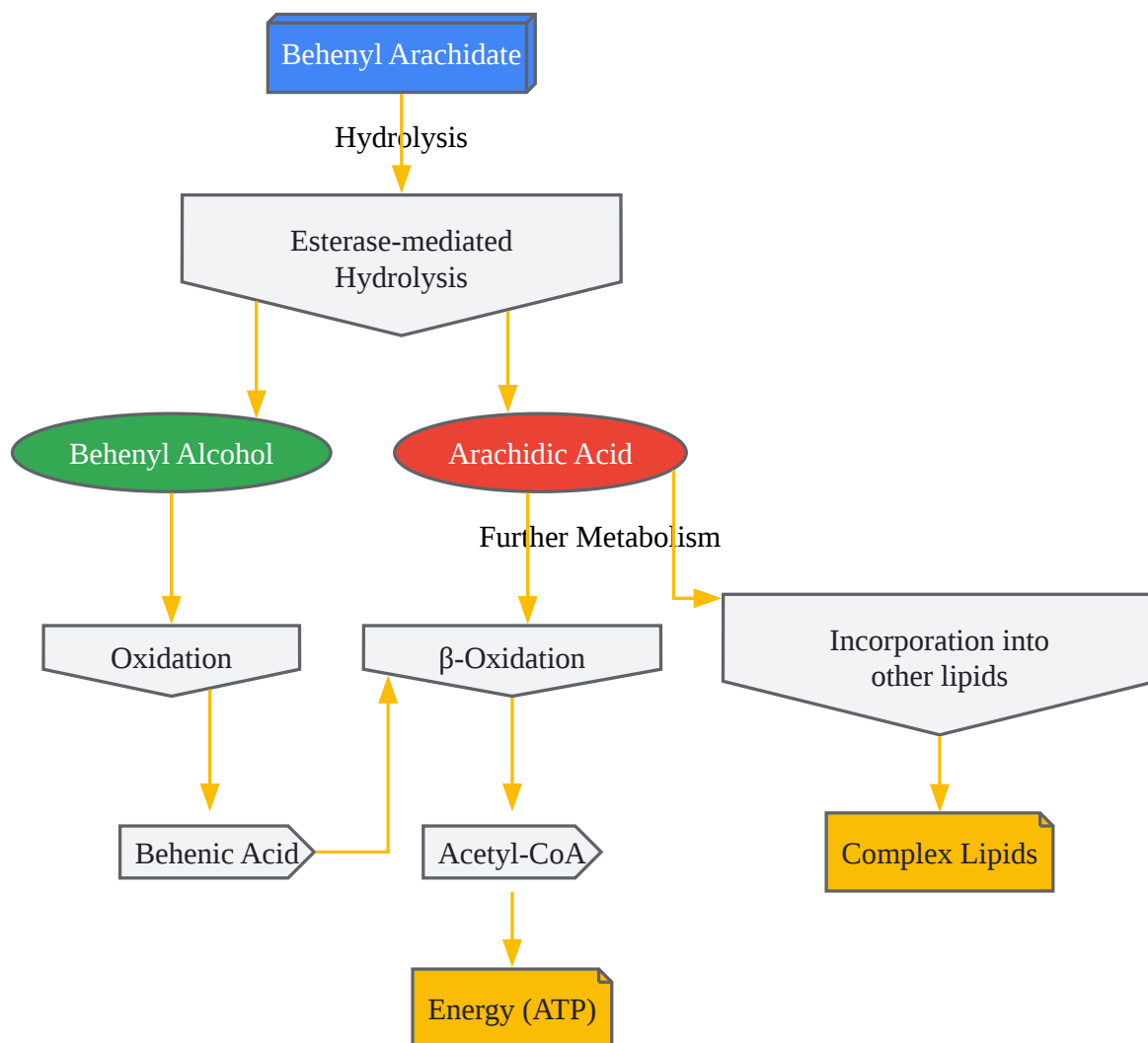
Metabolism and Potential Pathways

Behenyl arachidate, as a wax ester, is expected to undergo hydrolysis in the body, breaking down into its constituent fatty alcohol (behenyl alcohol) and fatty acid (arachidic acid). This process is catalyzed by esterases.

Metabolic Fate of Behenyl Arachidate

Following oral ingestion, wax esters are hydrolyzed by lipases and carboxylesterases in the digestive tract. The resulting behenyl alcohol and arachidic acid are then absorbed and can enter into their respective metabolic pathways. Behenyl alcohol can be oxidized to the corresponding fatty acid, while arachidic acid can undergo β -oxidation for energy production or be incorporated into other lipids.

Generalized Metabolic Pathway of **Behenyl Arachidate**



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Generalized metabolic pathway of **behenyl arachidate**.

Conclusion

The available data, primarily from the comprehensive safety assessment of alkyl esters by the Cosmetic Ingredient Review, supports the safety of **behenyl arachidate** in cosmetic applications when formulations are non-irritating. While direct quantitative toxicity data for **behenyl arachidate** is limited, its expected metabolic fate into generally recognized as safe

(GRAS) components (long-chain fatty acids and alcohols) provides a strong basis for its low toxicity profile. Standard toxicological testing methodologies, such as those outlined by the OECD, provide a framework for any further investigation into the safety of this compound. Researchers and drug development professionals can proceed with the use of **behenyl arachidate** with a high degree of confidence in its safety, adhering to good formulation practices to ensure the final product is non-irritating.

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